

Application Notes and Protocols for Vorinostat Solution Preparation

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Compound of Interest

Compound Name:	DC_AC50
Cat. No.:	B15623848

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Introduction

Vorinostat, also known as suberoylanilide hydroxamic acid (SAHA), is a potent inhibitor of histone deacetylases (HDACs).^{[1][2]} By blocking the activity of HDAC enzymes, Vorinostat leads to an accumulation of acetylated histones, which in turn alters chromatin structure and regulates gene expression.^{[3][4]} This activity can induce cell cycle arrest, differentiation, and apoptosis in transformed cells, making it a subject of extensive research in oncology and other fields.^{[1][3][5]}

These application notes provide detailed protocols for the preparation, storage, and safe handling of Vorinostat solutions for research purposes.

Data Presentation

Table 1: Physicochemical Properties of Vorinostat

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₃	[1]
Molecular Weight	264.32 g/mol	[1]
Appearance	White to off-white crystalline solid	[6]
Purity	>99%	[1]
CAS Number	149647-78-9	[1]

Table 2: Solubility of Vorinostat

Solvent	Solubility	Reference
DMSO	66 mg/mL	[1] [2] [6]
Ethanol	2 mg/mL (with slight warming)	[1] [6]
Water	Very poorly soluble (~20-50 μM)	[1] [6]

Table 3: Recommended Storage and Stability

Form	Storage Temperature	Stability	Reference
Lyophilized Powder	-20°C, desiccated	24 months	[1]
In Solution	-20°C	Up to 3 months	[1]
Stock Solutions (aliquoted)	-20°C	Up to 2 years	[2]

Experimental Protocols

Safety Precautions

Vorinostat is a hazardous substance and should be handled with appropriate safety measures.

[7][8]

- Personal Protective Equipment (PPE): Wear protective gloves, a lab coat, and eye protection.[7][9]
- Handling: Do not breathe dust. Avoid contact with skin and eyes.[7][9] Handle in a well-ventilated area or with local exhaust ventilation.[8] Vorinostat capsules should not be opened or crushed.[10]
- First Aid:
 - Skin contact: Immediately wash with soap and plenty of water.[7]
 - Eye contact: Rinse well with water.[7]
 - Inhalation: Move to fresh air.[7]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.[7]
 - In all cases of exposure, seek medical attention.[7]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[7]

Protocol for Preparation of a 20 mM Vorinostat Stock Solution in DMSO

- Materials:

- Vorinostat powder (e.g., 5 mg)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

- Procedure:

- Allow the Vorinostat vial to equilibrate to room temperature before opening.

- To prepare a 20 mM stock solution from 5 mg of Vorinostat, add 945.8 μ L of DMSO to the vial.[1]
- Vortex the solution for at least 5 minutes to ensure complete dissolution. If a precipitate is observed, continue vortexing until the solution is clear.[2]
- For most cell culture experiments, the final concentration of DMSO should be less than 0.5%. [2]

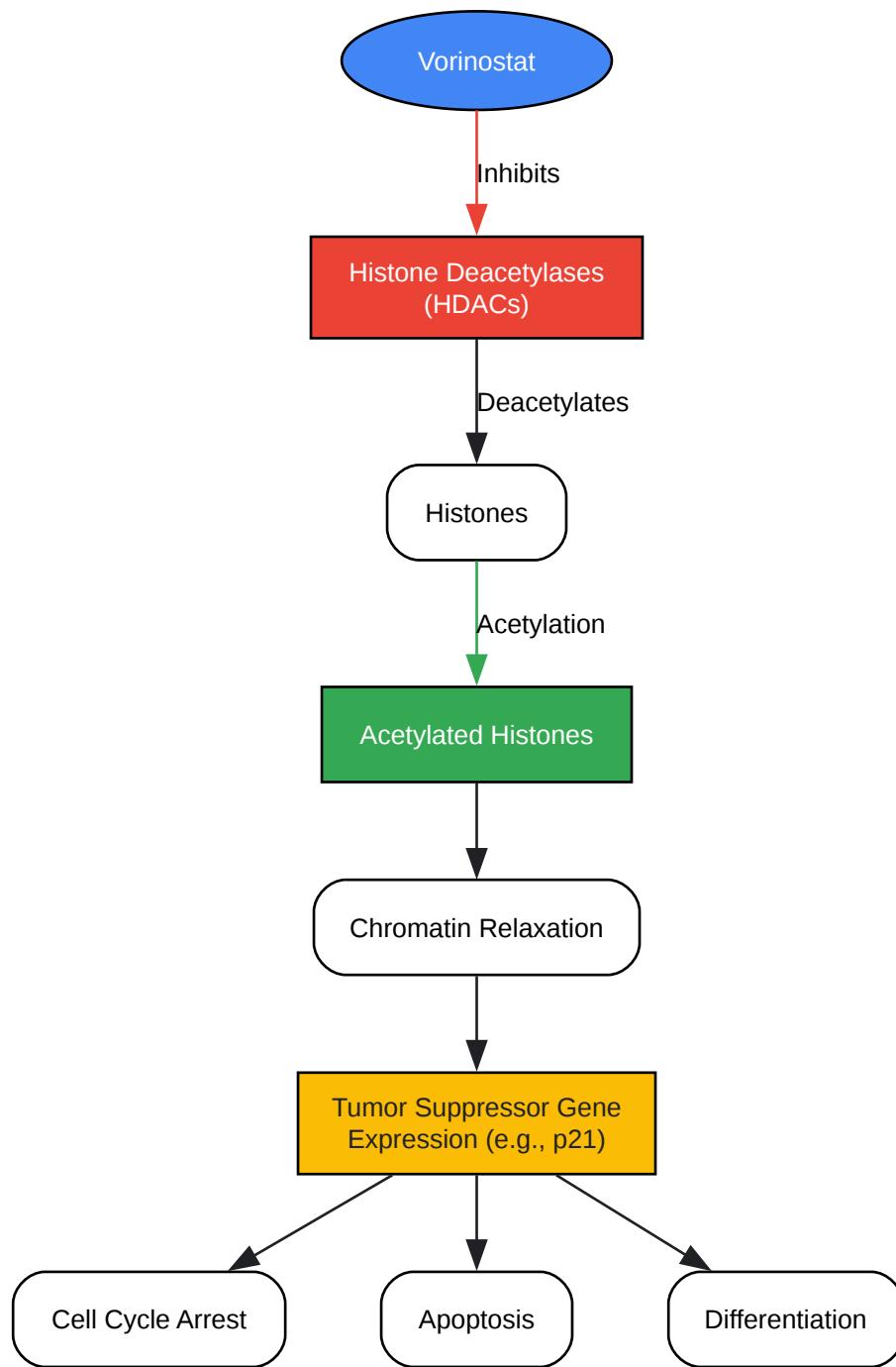
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles.[1]
 - Store the aliquots at -20°C.[1][2]

Mandatory Visualization

Signaling Pathway of Vorinostat

Vorinostat's primary mechanism of action is the inhibition of histone deacetylases (HDACs). This leads to the hyperacetylation of histones, resulting in a more relaxed chromatin structure that allows for the transcription of previously silenced genes, including tumor suppressor genes.[3][4] One key target is the p21 gene, a cyclin-dependent kinase inhibitor that plays a crucial role in cell cycle arrest.[11] The re-expression of such genes can lead to cell cycle arrest, differentiation, and apoptosis in malignant cells.[3] Vorinostat can also affect the acetylation of non-histone proteins, such as p53 and Hsp90, further contributing to its anti-cancer effects.[3] Additionally, studies have shown that Vorinostat's mechanism of action involves interaction with the Insulin-Like Growth Factor (IGF) signaling pathway.[11][12][13]

Mechanism of Action of Vorinostat

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Mechanism of Action of Vorinostat

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